

Proper Disposal of Tetradecanoate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Tetradecanoate**

Cat. No.: **B1227901**

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Essential safety and logistical information for the proper handling and disposal of **tetradecanoate** (myristic acid) in a laboratory setting.

This document provides procedural, step-by-step guidance for researchers, scientists, and drug development professionals to ensure the safe and compliant disposal of **tetradecanoate**. Adherence to these protocols is critical for minimizing environmental impact and maintaining occupational safety.

Hazard Identification and Personal Protective Equipment (PPE)

Before handling or disposing of **tetradecanoate**, it is crucial to be aware of its potential hazards. Tetradecanoic acid is classified as a hazardous chemical by the Occupational Safety and Health Administration (OSHA) and can cause serious eye irritation.[\[1\]](#)

Required Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or glasses that conform to OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[\[1\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat should be worn to prevent skin contact.[\[2\]](#)

- Respiratory Protection: In situations where dust may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

Chemical and Physical Properties

Understanding the properties of **tetradecanoate** is essential for its safe handling and disposal.

Property	Value
Synonyms	Myristic acid
Molecular Formula	C14H28O2
Molecular Weight	228.37 g/mol
Appearance	White solid
Melting Point	50 - 57 °C / 122 - 134.6 °F[3]
Boiling Point	326 °C / 618.8 °F @ 760 mmHg[3]
Flash Point	> 110 °C / > 230 °F[1][3]
Solubility	Insoluble in water[1][3]
log Pow	5.9[1]

Spill Management Procedures

In the event of a spill, prompt and appropriate action is necessary to contain the substance and prevent its spread.

Minor Spills:

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the area.[2][4]
- Dampen the Material: For solid spills, dampen the material with 60-70% ethanol to minimize dust generation.[4]
- Contain and Collect: Sweep up the dampened material and place it into a suitable, clearly labeled container for disposal.[1][4]

- Clean the Area: Use an absorbent paper dampened with 60-70% ethanol to clean any remaining material.[\[4\]](#) Follow with a soap and water wash of the contaminated surface.[\[4\]](#)

Major Spills:

- Evacuate: Alert personnel in the vicinity and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Cover the spill with an inert absorbent material like sand or earth to prevent it from spreading.[\[5\]](#)
- Collect: Once contained, collect the material and place it in a designated, labeled hazardous waste container.[\[5\]](#)
- Decontaminate: Clean the spill area thoroughly as described for minor spills.
- Report: Report the spill to your institution's environmental health and safety (EHS) office.

Step-by-Step Disposal Protocol

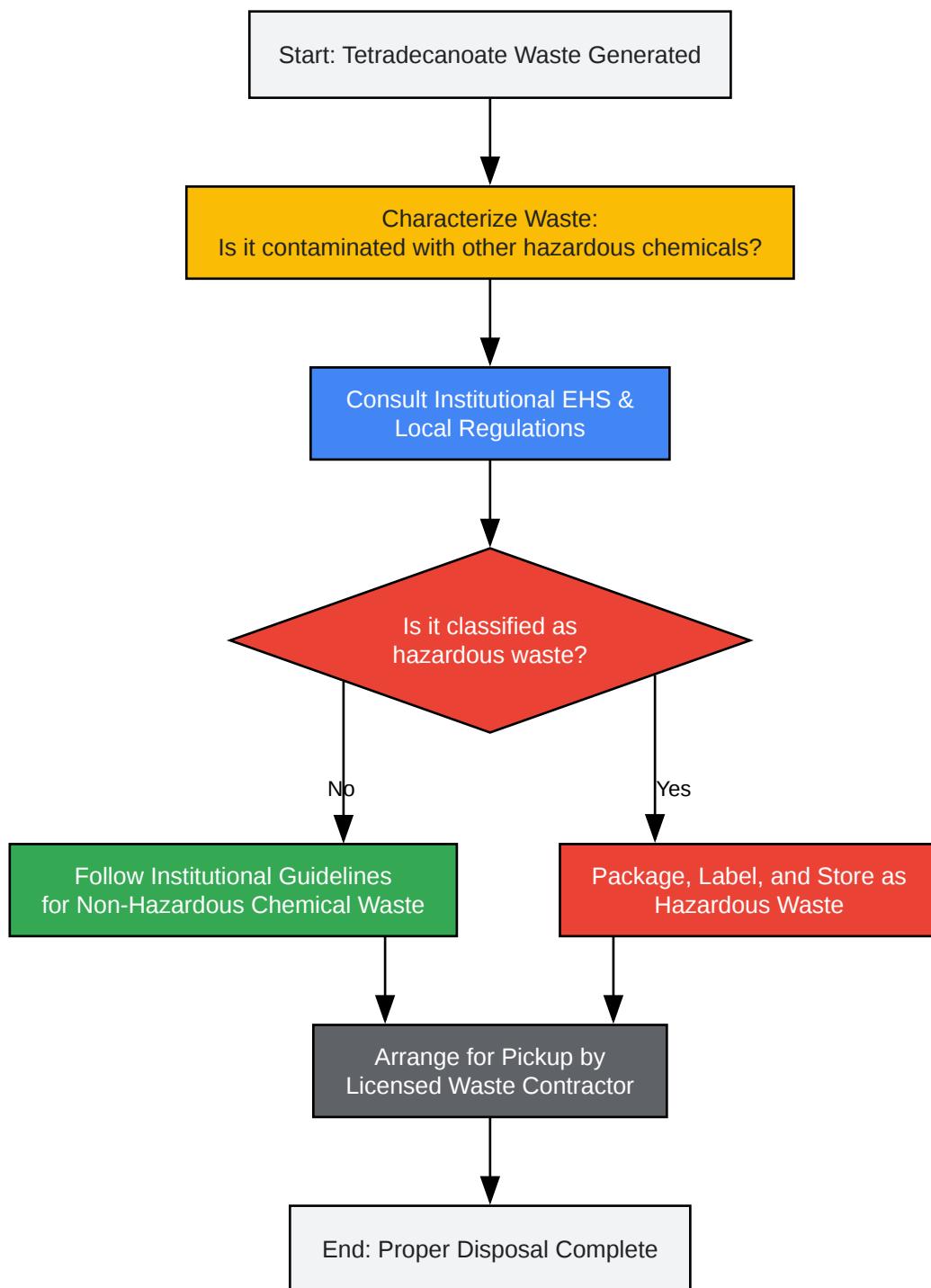
The primary principle for the disposal of **tetradecanoate** is to adhere to all local, regional, and national regulations.[\[1\]](#)[\[6\]](#) Chemical waste generators are responsible for correctly classifying their waste.[\[1\]](#)[\[3\]](#)[\[7\]](#)

- Waste Characterization: Determine if the **tetradecanoate** waste is classified as hazardous. This determination must be made in consultation with your institution's EHS office and local hazardous waste regulations.[\[1\]](#)[\[7\]](#) While some sources indicate it is not classified as hazardous waste, others point to its hazardous nature under OSHA standards.[\[1\]](#)[\[5\]](#)
- Containerization:
 - Place **tetradecanoate** waste in a chemically compatible, leak-proof container.[\[2\]](#)
 - Ensure the container is in good condition and can be securely sealed.
 - If possible, use the original container.[\[8\]](#)

- Labeling:
 - Clearly label the waste container as "Hazardous Waste" (if applicable) and with the full chemical name: "Tetradecanoic Acid" or "Myristic Acid."
 - Indicate the approximate quantity and date of accumulation.
- Storage:
 - Store the waste container in a designated, well-ventilated, and cool, dry area.[\[8\]](#)
 - Store away from incompatible materials such as bases and reducing agents.[\[1\]](#)[\[3\]](#)
 - Ensure secondary containment for liquid waste mixtures.
- Disposal:
 - Do not dispose of **tetradecanoate** down the drain or in the regular trash.[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - Arrange for pickup and disposal through your institution's EHS office or a licensed chemical waste disposal contractor.

Experimental Workflow: Disposal Decision Process

The following diagram illustrates the decision-making process for the proper disposal of **tetradecanoate** waste.



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Caption: Decision workflow for **tetradecanoate** waste disposal.

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